

Application Notes and Protocols for the Safe Handling of 4-Methylcyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

CAS No.: 934-67-8

Cat. No.: B1346011

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These application notes provide a comprehensive guide for the safe handling and use of **4-methylcyclohexanecarboxylic acid** in a laboratory setting. The information herein is intended for researchers, scientists, and drug development professionals. By understanding the inherent properties and associated hazards of this compound, laboratory personnel can implement appropriate safety measures to minimize risk and ensure a safe working environment.

Introduction and Physicochemical Properties

4-Methylcyclohexanecarboxylic acid (CAS No. 4331-54-8) is a cyclic carboxylic acid with the molecular formula $C_8H_{14}O_2$.^[1] It exists as cis and trans isomers, and its physical state can vary from a liquid to a white crystalline solid depending on the isomeric ratio and purity.^[1]

Understanding its physical and chemical properties is fundamental to its safe handling. For instance, its flash point of $>113\text{ }^{\circ}\text{C}$ indicates that it is a combustible solid, requiring precautions against ignition sources.^[2]

Table 1: Physicochemical Properties of **4-Methylcyclohexanecarboxylic Acid**

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₂	[1][3]
Molecular Weight	142.20 g/mol	[1][3]
Appearance	Colorless to white liquid or crystalline solid	[1]
Melting Point	108-111 °C	[4][5]
Boiling Point	134-136 °C at 15 mmHg	[4][5]
Density	1.005 g/mL at 25 °C	[4][5]
Flash Point	>113 °C (>235.4 °F) - closed cup	[2]
Solubility	Soluble in chloroform, DMSO, and methanol	[3][5]

Hazard Identification and Risk Assessment

According to the Globally Harmonized System (GHS), **4-methylcyclohexanecarboxylic acid** is classified with the following hazards:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.[2][6]
- Serious eye irritation (Category 2A): Causes serious eye irritation.[6][7][8]
- Skin irritation (Category 2): Causes skin irritation.[7][8]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[7]

The primary routes of exposure are ingestion, skin contact, and eye contact. Inhalation of dusts or mists may also cause respiratory tract irritation.[7] A thorough risk assessment should be conducted before commencing any work with this chemical, considering the quantities being used and the nature of the experimental procedures.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment should be utilized.

- Engineering Controls: All work with **4-methylcyclohexanecarboxylic acid** should be performed in a well-ventilated area.^[7] A laboratory fume hood is recommended, especially when handling larger quantities or when there is a potential for aerosol or dust generation.^[9] Eyewash stations and safety showers must be readily accessible in the immediate work area.^[7]
- Personal Protective Equipment (PPE): The selection of appropriate PPE is crucial for preventing direct contact with the chemical.
 - Eye and Face Protection: Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[7] A face shield may be necessary for splash protection.
 - Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin exposure.^[7] Gloves must be inspected prior to use and should be selected based on their resistance to the chemical and the duration of potential contact.^[9]
 - Respiratory Protection: Under normal laboratory conditions with adequate engineering controls, respiratory protection is not typically required.^[7] However, if dusts are generated, a NIOSH-approved N95 dust mask or equivalent should be worn.^[2]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential for maintaining the integrity of the chemical and ensuring a safe laboratory environment.

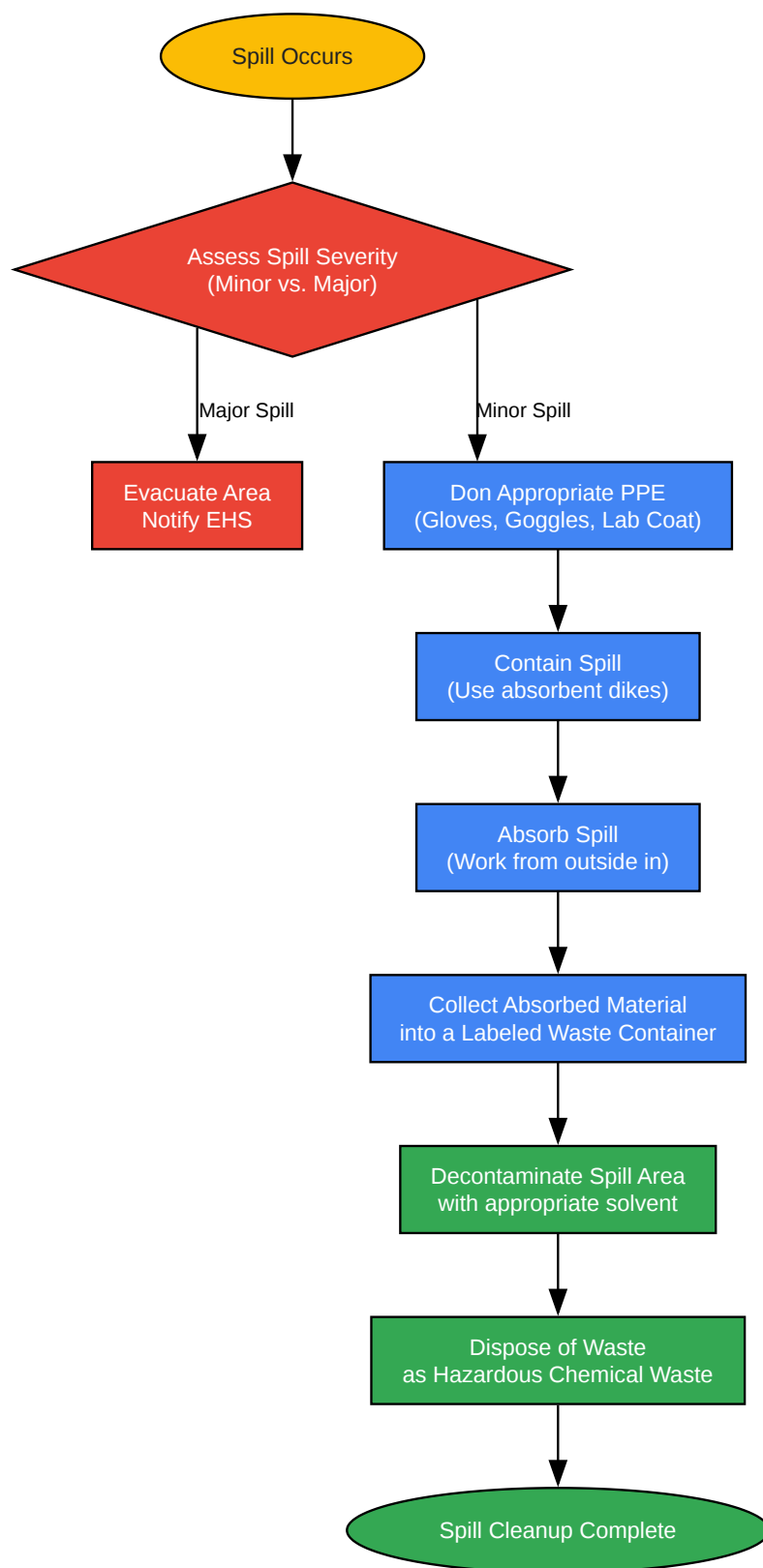
- Handling:
 - Avoid contact with skin, eyes, and clothing.^[7]
 - Do not ingest or inhale.^[7]

- Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[9\]](#)
- Use non-sparking tools and take precautionary measures against static discharge, especially when handling flammable forms.[\[10\]](#)[\[11\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[7\]](#)[\[12\]](#)
 - Keep containers tightly closed when not in use.[\[7\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[7\]](#)[\[9\]](#)

Accidental Release and Spill Cleanup Protocol

In the event of a spill, a prompt and appropriate response is critical to prevent the spread of contamination and minimize exposure.

Spill Response Workflow



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Caption: Workflow for responding to a **4-methylcyclohexanecarboxylic acid** spill.

Step-by-Step Spill Cleanup Procedure:

- **Evacuate and Secure the Area:** Immediately alert others in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the immediate area. Restrict access to the spill site.[\[13\]](#)
- **Consult the Safety Data Sheet (SDS):** Refer to the SDS for specific information on hazards and cleanup procedures.[\[13\]](#)
- **Don Appropriate PPE:** Before attempting to clean the spill, put on the required personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.[\[13\]](#)
- **Contain the Spill:** For liquid spills, create a dike around the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbents to prevent it from spreading.[\[14\]](#)
[\[15\]](#)
- **Absorb the Spilled Material:**
 - For liquid spills, gently cover and absorb the material with an inert absorbent, working from the outside of the spill inwards.[\[13\]](#)[\[14\]](#)
 - For solid spills, carefully sweep or scoop the material to avoid creating dust.[\[7\]](#)[\[9\]](#) A dust suppressant may be used if necessary.[\[15\]](#)
- **Collect and Containerize Waste:** Place the absorbed material or swept solids into a clearly labeled, sealable container for hazardous waste disposal.[\[13\]](#)[\[15\]](#)
- **Decontaminate the Area:** Clean the spill area with a suitable solvent (e.g., soap and water), followed by a final rinse with water.[\[13\]](#)[\[14\]](#) Collect all cleaning materials in the hazardous waste container.
- **Dispose of Waste:** Dispose of the containerized waste in accordance with local, state, and federal regulations for hazardous chemical waste.[\[7\]](#)
- **Report the Incident:** Report the spill to the laboratory supervisor or the designated safety officer.[\[13\]](#)

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Table 2: First Aid Procedures for **4-Methylcyclohexanecarboxylic Acid** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[7][9] Remove contact lenses, if present and easy to do.[7] Continue rinsing. Seek immediate medical attention.[7]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[7][9] If skin irritation occurs, get medical advice/attention.[7][8]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[7] If breathing is difficult, give oxygen.[7] Call a poison center or doctor if you feel unwell.[7]
Ingestion	Do NOT induce vomiting.[7][9] Rinse mouth with water.[9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[7][9]

Waste Disposal

All waste containing **4-methylcyclohexanecarboxylic acid**, including contaminated absorbent materials and disposable PPE, must be considered hazardous waste.

- Collect waste in a properly labeled, sealed container.
- Dispose of the waste through a licensed hazardous waste disposal company, following all applicable local, state, and federal regulations.[7] Do not dispose of it down the drain or in the regular trash.

Conclusion

4-Methylcyclohexanecarboxylic acid is a valuable compound in research and development, but it requires careful handling due to its potential hazards. By implementing the engineering controls, personal protective equipment, and handling procedures outlined in these application notes, laboratory personnel can work with this chemical safely and effectively. Always prioritize safety and consult the Safety Data Sheet before use.

References

- **4-Methylcyclohexanecarboxylic acid** | 4331-54-8 - ChemicalBook. (n.d.).
- **4-Methylcyclohexanecarboxylic acid** - 934-67-8 - Vulcanchem. (n.d.).
- **4-methylcyclohexanecarboxylic acid** - ChemBK. (2024-04-10).
- SAFETY DATA SHEET - Fisher Scientific. (n.d.).
- Cas 13064-83-0,trans-**4-Methylcyclohexanecarboxylic acid** - LookChem. (n.d.).
- Buy 4-Methoxy-1-methylcyclohexane-1-carboxylic acid | 150864-93-0 - Smolecule. (2024-04-14).
- MATERIAL SAFETY DATA SHEETS **4-METHYLCYCLOHEXANECARBOXYLIC ACID** - Cleanchem Laboratories. (n.d.).
- 4-Methyl-1-cyclohexanecarboxylic acid 99 4331-54-8 - Sigma-Aldrich. (n.d.).
- 4-Methyl-1-cyclohexanecarboxylic acid 99 4331-54-8 - Sigma-Aldrich. (n.d.).
- **4-Methylcyclohexanecarboxylic acid** | C₈H₁₄O₂ | CID 20330 - PubChem - NIH. (n.d.).
- SAFETY DATA SHEET - Sigma-Aldrich. (2025-07-08).
- **4-Methylcyclohexanecarboxylic Acid** 4331-54-8 | Tokyo Chemical Industry (India) Pvt. Ltd. (n.d.).
- SAFETY DATA SHEET - Fisher Scientific. (2011-02-10).
- 4 - SAFETY DATA SHEET. (2024-09-06).
- Spill procedure: Clean-up guidance. (n.d.).
- Chemical Spill Cleanup Guidelines. (n.d.).
- Guide for Chemical Spill Response. (n.d.).

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Sources

- [1. 4-Methylcyclohexanecarboxylic acid \(934-67-8\) for sale \[vulcanchem.com\]](#)
- [2. 4-Methyl-1-cyclohexanecarboxylic acid 99 4331-54-8 \[sigmaaldrich.com\]](#)
- [3. Cas 13064-83-0,trans-4-Methylcyclohexanecarboxylic acid | lookchem \[lookchem.com\]](#)
- [4. 4-Methylcyclohexanecarboxylic acid | 4331-54-8 \[chemicalbook.com\]](#)
- [5. chembk.com \[chembk.com\]](#)
- [6. 4-Methylcyclohexanecarboxylic acid | C8H14O2 | CID 20330 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. 4-Methylcyclohexanecarboxylic Acid | 4331-54-8 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [9. cleanchemlab.com \[cleanchemlab.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [12. Buy 4-Methoxy-1-methylcyclohexane-1-carboxylic acid | 150864-93-0 \[smolecule.com\]](#)
- [13. sites.rowan.edu \[sites.rowan.edu\]](#)
- [14. qmul.ac.uk \[qmul.ac.uk\]](#)
- [15. acs.org \[acs.org\]](#)
- [To cite this document: BenchChem. \[Application Notes and Protocols for the Safe Handling of 4-Methylcyclohexanecarboxylic Acid\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1346011/docs#application-notes-and-protocols-for-the-safe-handling-of-4-methylcyclohexanecarboxylic-acid\]](#)

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